

An In-depth Technical Guide to the Hazards of o-Tolyl Isocyanate Exposure

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Compound of Interest

Compound Name: o-Tolyl isocyanate

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

o-Tolyl isocyanate (CAS RN: 614-68-6), a member of the highly reactive isocyanate family of compounds, presents a significant occupational hazard. This technical guide provides a comprehensive overview of the current understanding of the risks associated with **o-tolyl isocyanate** exposure. The document details the compound's physicochemical properties, toxicological profile, and known health effects, with a focus on the underlying mechanisms of toxicity. This guide is intended to serve as a critical resource for researchers, scientists, and drug development professionals to ensure safe handling and to inform the development of appropriate safety protocols and potential therapeutic interventions in cases of accidental exposure. The primary hazards associated with **o-tolyl isocyanate** include severe irritation to the skin, eyes, and respiratory tract, as well as the potential for inducing chemical sensitization, leading to occupational asthma. The mechanism of toxicity is complex, involving direct cellular damage, depletion of endogenous antioxidants such as glutathione, and the formation of protein adducts that can trigger an immune response.

Physicochemical Properties of o-Tolyl Isocyanate

o-Tolyl isocyanate is a colorless to pale yellow liquid with a sharp, pungent odor. Its chemical structure consists of an isocyanate group attached to a toluene backbone at the ortho position. This structure confers high reactivity, particularly towards nucleophiles such as alcohols, amines, and water.

Property	Value	Reference(s)
Chemical Formula	C ₈ H ₇ NO	[1]
Molecular Weight	133.15 g/mol	[1]
CAS Number	614-68-6	[1]
Appearance	Colorless to pale yellow liquid	[1]
Odor	Sharp, pungent	[1]
Boiling Point	185-186 °C	[2][3]
Melting Point	Not available	
Flash Point	65-66 °C	[2][4]
Density	1.074 g/mL at 25 °C	[3]
Solubility	Reacts with water	[2]
Vapor Pressure	Not available	

Toxicological Profile

Exposure to **o-tolyl isocyanate** can lead to a range of adverse health effects, from acute irritation to chronic respiratory diseases. The toxicity is primarily driven by the high reactivity of the isocyanate group.

Acute Toxicity

o-Tolyl isocyanate is harmful if swallowed, inhaled, or in contact with skin.[1]

Route	Species	Value	Reference(s)
Oral LD ₅₀	Rat	975 mg/kg	[5]
Dermal LD ₅₀	Rat	1600 mg/kg	[1]
Inhalation LC ₅₀	Not available for o-tolyl isocyanate. For m-tolyl isocyanate: 33 mg/m ³ (4h, Rat)	[6]	

Irritation and Corrosivity

o-Tolyl isocyanate is a potent irritant to the skin, eyes, and respiratory system.[1][7] Direct contact can cause chemical burns and severe inflammation.[8]

Sensitization

A primary concern with isocyanate exposure is the risk of sensitization.[8] Initial exposure may not produce a severe reaction, but subsequent exposures, even at very low concentrations, can trigger a severe allergic reaction, most notably occupational asthma.[9] There is evidence that both respiratory and dermal exposures can lead to sensitization.[7]

Genotoxicity

While specific data for **o-tolyl isocyanate** is limited, isocyanates as a class have been studied for their genotoxic potential. For instance, an Ames test has been conducted for some isocyanates, which is a screen for mutagenic properties.[5]

Carcinogenicity

There is no definitive data classifying **o-tolyl isocyanate** as a carcinogen.

Mechanism of Toxicity and Signaling Pathways

The toxicity of **o-tolyl isocyanate** is multifaceted, involving direct chemical reactions with biomolecules and the subsequent triggering of cellular stress responses. The highly electrophilic isocyanate group readily reacts with nucleophilic functional groups found in proteins and peptides, such as sulfhydryl, amino, and hydroxyl groups.

Protein Adduct Formation

Upon entering the body, **o-tolyl isocyanate** can covalently bind to endogenous proteins, forming adducts.[5][10] These modified proteins can lose their biological function and may be recognized by the immune system as foreign, initiating an allergic response that is characteristic of isocyanate-induced asthma.[11]

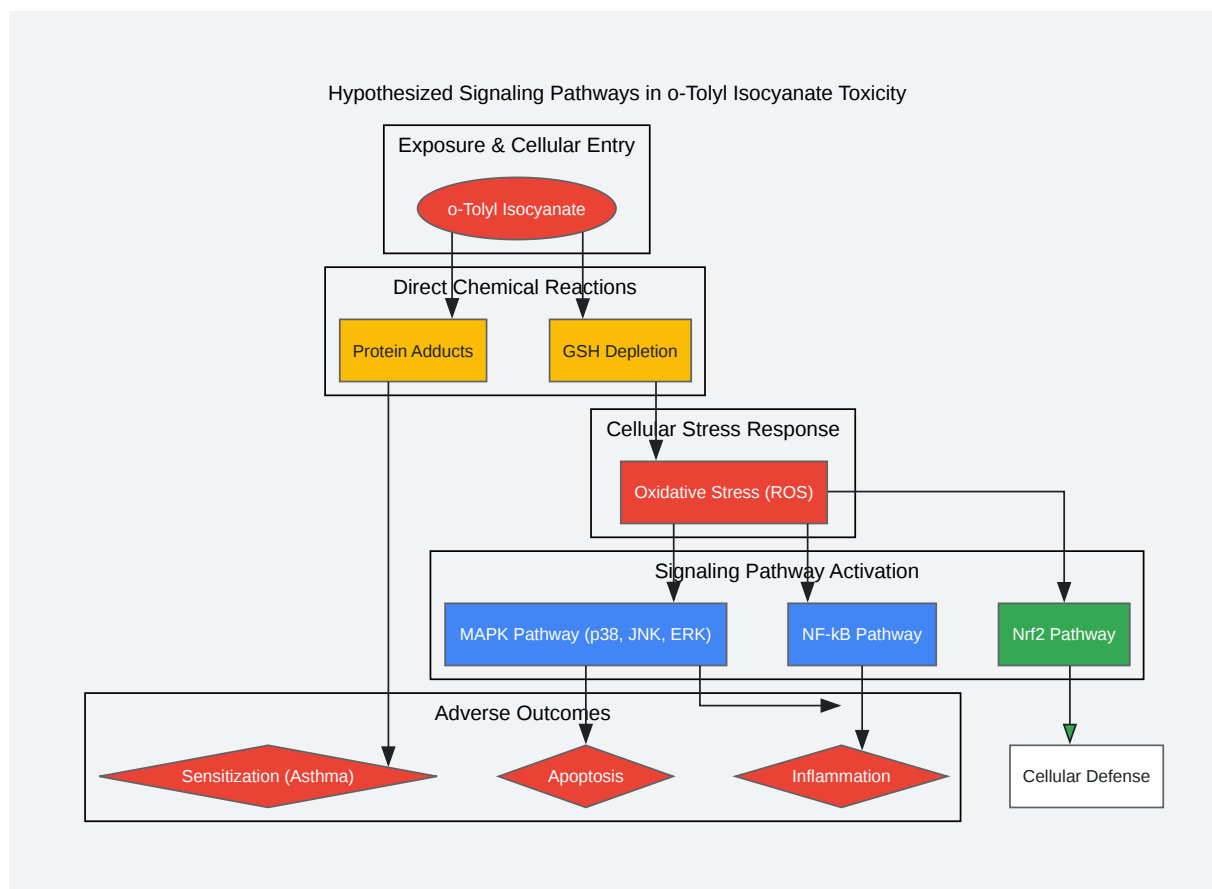
Glutathione Depletion and Oxidative Stress

o-Tolyl isocyanate can react with glutathione (GSH), a critical intracellular antioxidant.[3][12] Depletion of GSH disrupts the cellular redox balance, leading to a state of oxidative stress.[13] This is characterized by an accumulation of reactive oxygen species (ROS), which can damage cellular components, including lipids, proteins, and DNA.

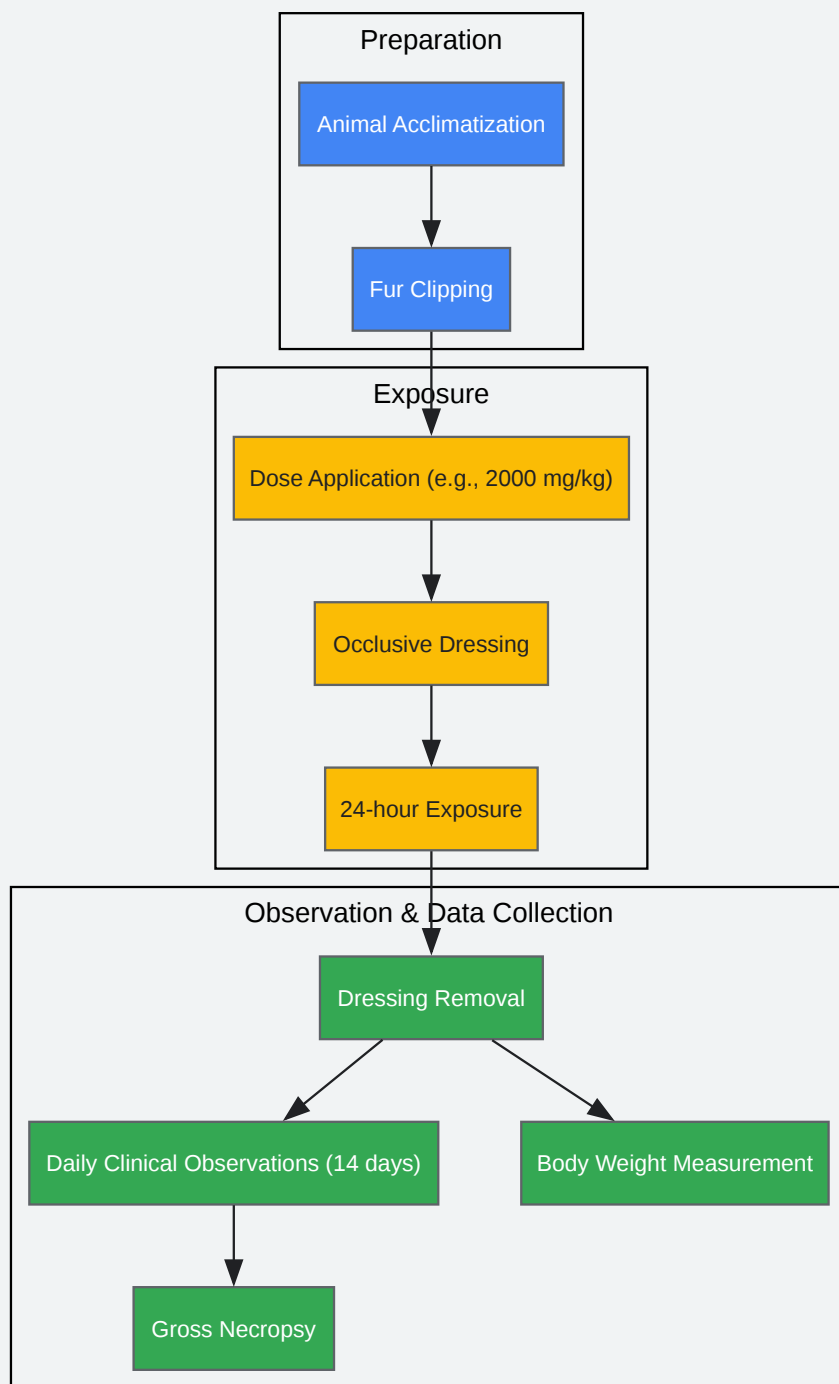
Inflammatory and Apoptotic Signaling Pathways

The cellular damage and oxidative stress induced by **o-tolyl isocyanate** exposure can activate several signaling pathways, leading to inflammation and, in severe cases, apoptosis (programmed cell death).[13] While the precise pathways for **o-tolyl isocyanate** are not fully elucidated, research on other isocyanates suggests the involvement of the following:

- **Mitogen-Activated Protein Kinase (MAPK) Pathway:** The MAPK family of proteins (including p38, JNK, and ERK) are key regulators of cellular responses to stress.[14][15][16] Activation of these pathways can lead to the production of pro-inflammatory cytokines and mediators.
- **Nuclear factor erythroid 2-related factor 2 (Nrf2) Pathway:** The Nrf2 pathway is a primary cellular defense mechanism against oxidative stress.[17][18][19] Under normal conditions, Nrf2 is kept inactive. However, upon exposure to electrophiles like isocyanates, Nrf2 is activated and promotes the expression of antioxidant and detoxification enzymes.
- **Nuclear Factor-kappa B (NF-κB) Pathway:** NF-κB is a key transcription factor that regulates the expression of genes involved in inflammation and immunity. Its activation by cellular stressors can lead to the production of inflammatory cytokines.



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